

# Recoflavone synthetic flavonoid derivative

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

[Get Quote](#)

## Synthesis and Chemical Profile

**Recoflavone** is classified as a flavone, characterized by its **2-phenylchromen-4-one** core structure [1]. The compound is prepared through the synthetic modification of its natural precursor, Eupatilin [2].

While the specific synthesis route for **Recoflavone** is proprietary, general methods for creating synthetic flavone derivatives often involve advanced techniques like the **Suzuki-Miyaura cross-coupling reaction** [3]. This palladium-catalyzed reaction is particularly valuable for attaching specific aryl or alkyl groups to the flavone core, allowing for the creation of a diverse library of derivatives with tailored biological activities [3] [1].

## Mechanisms of Action & Experimental Evidence

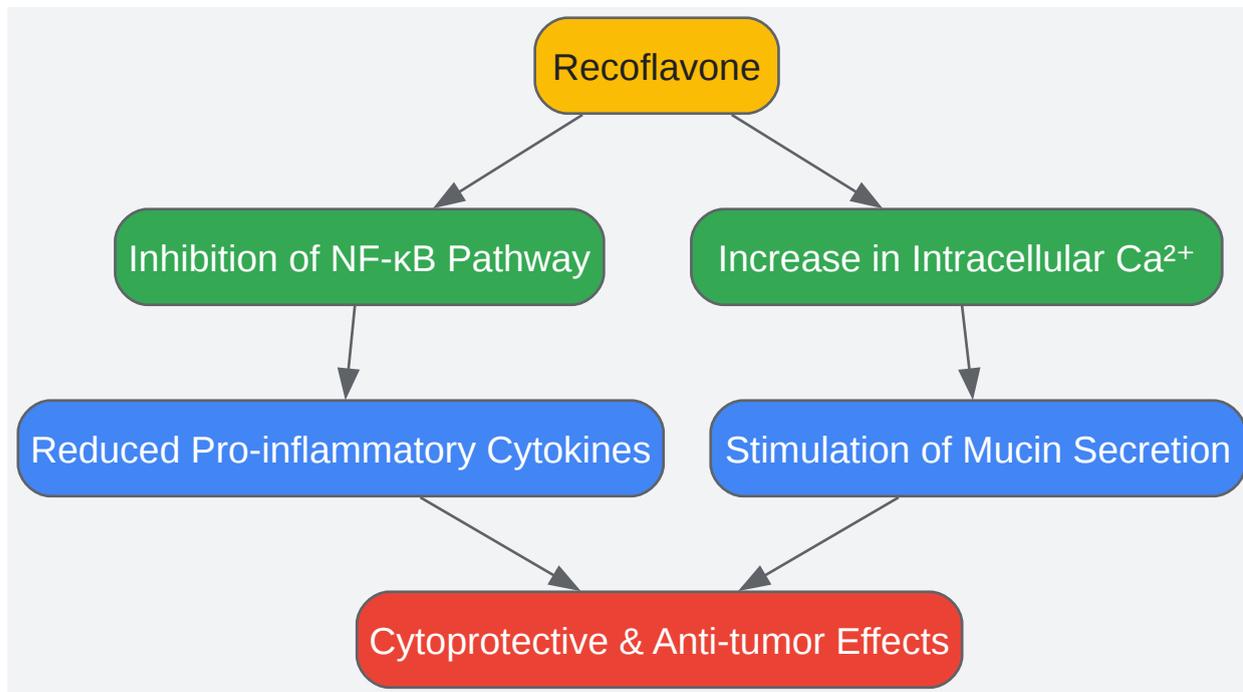
**Recoflavone's** therapeutic effects are mediated through multi-target mechanisms, with evidence from both *in vitro* and *in vivo* models.

## Signaling Pathway Modulation

Experimental evidence indicates that **Recoflavone** exerts anti-inflammatory and potentially anti-tumor effects primarily by **inhibiting the NF- $\kappa$ B signaling pathway** [2]. Concurrently, it triggers a rapid increase

in intracellular calcium ( $[Ca^{2+}]_i$ ) in epithelial cells, which is linked to the stimulation of mucin secretion—a key activity for its application in dry eye disease [2].

The following diagram illustrates the proposed cellular mechanism of action for **Recoflavone**, integrating its effects on NF- $\kappa$ B and mucin secretion:



[Click to download full resolution via product page](#)

*Proposed cellular mechanism of action for **Recoflavone**.*

## Key Experimental Findings

The biological activities of **Recoflavone** are supported by the following experimental data:

- **Mucin Secretion for Ocular Health:** In human corneal epithelial cells, **Recoflavone** (100-250  $\mu$ M, 24-48h) increased the secretion of mucin-like glycoproteins. Specifically, a 24-hour treatment with 200  $\mu$ M **Recoflavone** significantly boosted the production of **MUC1, MUC2, MUC4, MUC5AC, MUC5B, and MUC16** in human conjunctival epithelial cells [2].
- **In Vivo Efficacy in Dry Eye Model:** In a rabbit model of desiccation-induced dry eye, a single dose of **3% Recoflavone eye drops** significantly reduced corneal damage, as measured by decreased methylene blue permeability compared to a vehicle-treated group [2].

- **Gastrointestinal Protection:** In an indomethacin-induced rat model of small intestinal injury, oral administration of **30 mg/kg Recoflavone** (every 12 hours for 3 days) reduced intestinal permeability and increased the expression of ERK, a protein involved in cell survival and repair [2].
- **Anti-tumor Effects in Colitis-Associated Cancer:** In a mouse model, oral administration of **30 mg/kg Recoflavone** (twice daily for 8 weeks) reduced the number of colon tumors, ameliorated weight loss and colon shortening, enhanced apoptosis, and inhibited the expression of proliferation marker Ki-67, COX-2, and phospho-IKK $\alpha$  in colon tissue [2].

## Experimental Protocols

For research purposes, the following experimental details are crucial for replicating studies on **Recoflavone**.

### In Vitro Cell Culture

- **Cell Line:** Human corneal epithelial cells [2].
- **Treatment:** **Recoflavone** dissolved in DMSO, with a typical working concentration of **100-250  $\mu$ M** [2].
- **Incubation Time:** **24 to 48 hours** [2].
- **Key Assay:** Measurement of mucin secretion and specific mucin gene expression (e.g., MUC5AC) [2].

### In Vivo Administration

The table below summarizes established administration protocols from animal studies.

Disease Model	Animal	Dosage & Route	Dosing Regimen	Key Findings
Dry Eye Disease [2]	Rabbit	3% eye drops (Topical)	Single dose	Reduced corneal damage
Small Intestinal Injury [2]	Rat	30 mg/kg (Oral administration)	Once every 12 hours for 3 days	Reduced intestinal permeability; Increased ERK expression

Disease Model	Animal	Dosage & Route	Dosing Regimen	Key Findings
Colitis-Associated Cancer [2]	Mouse	30 mg/kg (Oral gavage)	Twice daily from day 7 to day 63	Reduced colon tumors; Inhibited proliferation markers

## Formulation and Drug Development

**Recoflavone's** development into a therapeutic agent involves specific formulation work, as evidenced by a recent patent for an **eye drop composition to treat dry eye syndrome** [4]. This patent suggests that formulating a stable and effective topical solution is a key step in its clinical translation.

Available on chemical supplier sites like MedChemExpress, **Recoflavone** is typically provided as a solid for research purposes. A common practice for creating stock solutions is to dissolve it in DMSO at a concentration of **40 mg/mL (103.53 mM)**, often with gentle warming to 60°C to aid dissolution [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Flavones and Related Compounds: Synthesis and Biological ... [pmc.ncbi.nlm.nih.gov]
2. Recoflavone (DA-6034 free acid) | Eupatilin Derivative [medchemexpress.com]
3. Preparation of Synthetic and Natural Derivatives ... [pmc.ncbi.nlm.nih.gov]
4. Eye drop composition for treating dry eye syndrome ... [patents.google.com]

To cite this document: Smolecule. [Recoflavone synthetic flavonoid derivative]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541159#recoflavone-synthetic-flavonoid-derivative>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)